

Application Notes and Protocols for ML347

Stock Solution Preparation

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Compound of Interest

Compound Name: ML347

Cat. No.: B15544788

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These application notes provide detailed protocols for the preparation, storage, and handling of stock solutions of **ML347**, a potent and selective inhibitor of activin receptor-like kinase 1 (ALK1) and ALK2. Adherence to these guidelines is crucial for ensuring the stability, activity, and reproducibility of experimental results.

Introduction to ML347

ML347, also known as LDN-193719, is a small molecule inhibitor belonging to the pyrazolo[1,5-a]pyrimidine class.^[1] It is highly selective for ALK1 and ALK2, which are type I receptors in the bone morphogenetic protein (BMP) signaling pathway.^{[2][3][4][5]} By inhibiting ALK1 and ALK2, **ML347** effectively blocks the phosphorylation of downstream mediators Smad1 and Smad5, thereby modulating the TGF- β /BMP signaling cascade.^{[1][6]} Its high selectivity makes it a valuable tool for studying the specific roles of ALK1 and ALK2 in various biological processes, including cell differentiation, development, and disease.^{[1][7]}

Chemical and Physical Properties

A summary of the key chemical and physical properties of **ML347** is provided in the table below.

Property	Value	Reference
Synonyms	LDN-193719, LDN193719	[6][8]
Molecular Formula	C ₂₂ H ₁₆ N ₄ O	[3][6][8]
Molecular Weight	352.39 g/mol	[2][3][6]
Appearance	Light yellow to yellow solid	[6]
Purity	≥95%	[8]
CAS Number	1062368-49-3	[2][3][6][8]

Solubility and Stock Solution Preparation

Proper dissolution and storage of **ML347** are critical for maintaining its biological activity. It is important to use high-purity, anhydrous solvents to prepare stock solutions.

Solubility Data

Solvent	Maximum Concentration	Reference
DMSO	10 mg/mL (~28.38 mM)	[2][6][8]
DMF	5 mg/mL	[8]
DMSO:PBS (pH 7.2) (1:2)	0.25 mg/mL	[8]
Water	Insoluble	[2]
Ethanol	Insoluble	[2]

Note: The use of freshly opened, anhydrous DMSO is recommended as hygroscopic DMSO can negatively impact solubility.[2][6] Sonication may be required to fully dissolve the compound.[9]

Protocol for Preparing a 10 mM DMSO Stock Solution

Materials:

- **ML347** powder

- Anhydrous, high-purity Dimethyl Sulfoxide (DMSO)
- Sterile, conical-bottom polypropylene tubes
- Vortex mixer
- Sonicator (optional)
- Calibrated pipettes

Procedure:

- Pre-warm **ML347**: Allow the vial of **ML347** powder to equilibrate to room temperature before opening to prevent condensation of moisture.
- Calculate Required Mass: To prepare a 10 mM stock solution, use the following formula:
$$\text{Mass (mg)} = \text{Desired Volume (mL)} \times 10 \text{ mM} \times 352.39 \text{ (g/mol)} / 1000$$
For example, to prepare 1 mL of a 10 mM stock solution, you would need 3.52 mg of **ML347**.
- Dissolution:
 - Carefully weigh the required amount of **ML347** powder and transfer it to a sterile polypropylene tube.
 - Add the calculated volume of anhydrous DMSO.
 - Vortex the solution vigorously for 1-2 minutes.
 - If the compound is not fully dissolved, sonicate the tube in a water bath for 5-10 minutes until the solution is clear.
- Aliquoting and Storage:
 - Once fully dissolved, aliquot the stock solution into smaller, single-use volumes in sterile polypropylene tubes. This will minimize freeze-thaw cycles which can degrade the compound.
 - Clearly label each aliquot with the compound name, concentration, date, and solvent.

Storage and Stability

Proper storage is essential to maintain the integrity of **ML347**.

Form	Storage Temperature	Stability	Reference
Powder	-20°C	3 years	[2][6]
4°C	2 years	[6]	
In Solvent (DMSO)	-80°C	2 years	[2][6]
-20°C	1 year	[2][6]	

Important: Avoid repeated freeze-thaw cycles of the stock solution.[2][6] It is recommended to use aliquots for single experiments.

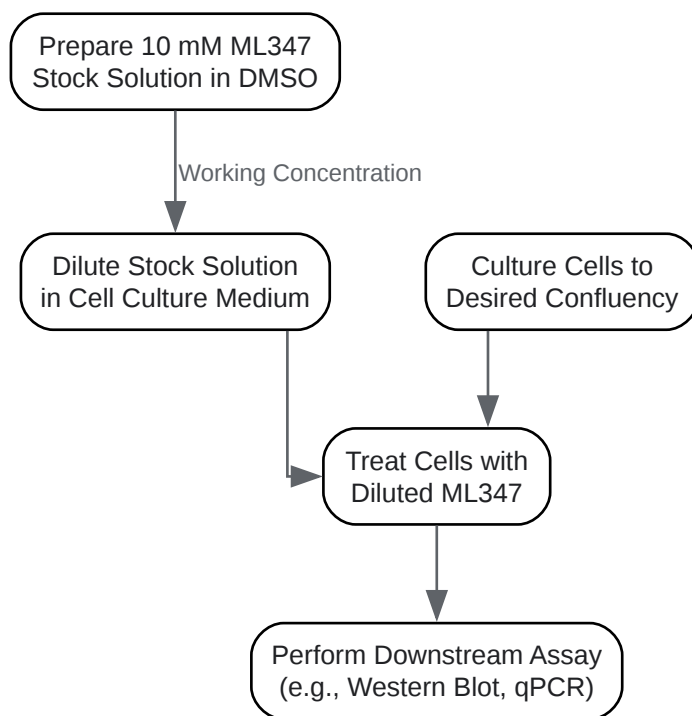
Experimental Protocols and Considerations

ML347 is a potent inhibitor of ALK1 and ALK2, with the following reported IC₅₀ values:

Target	IC ₅₀	Reference
ALK1	46 nM	[2][6][8][9]
ALK2	32 nM	[2][6][8][9]
ALK3	>10 µM	[4]

General Workflow for In Vitro Experiments

The following diagram illustrates a typical workflow for utilizing the **ML347** stock solution in cell-based assays.

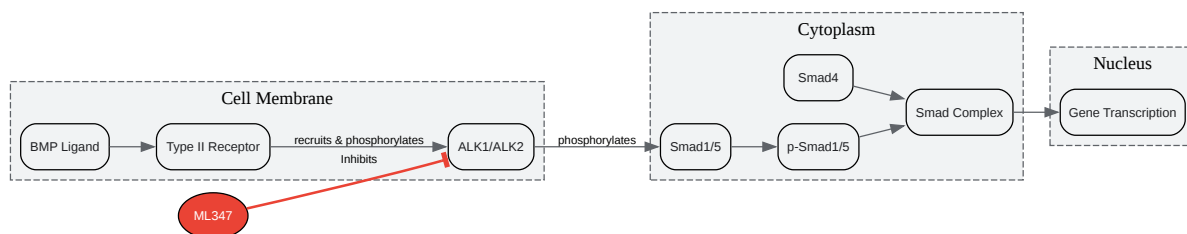


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Caption: General workflow for using **ML347** in cell-based experiments.

Signaling Pathway Inhibition

ML347 inhibits the BMP signaling pathway by targeting ALK1 and ALK2. This prevents the phosphorylation of Smad1/5, which in turn inhibits the transcription of target genes.



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